

Synthesis of Bis(dimethylamino)-methylsilane from Methyldichlorosilane: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Bis(dimethylamino)-methylsilane*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis of bis(dimethylamino)methylsilane from methyldichlorosilane. The document details the chemical properties of the involved reagents, outlines a plausible experimental protocol, and presents the expected physicochemical properties of the final product. This guide is intended for professionals in the fields of chemical research and drug development who require a thorough understanding of this synthetic process.

Introduction

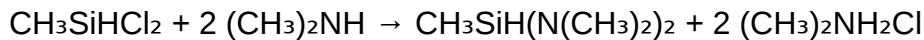
Bis(dimethylamino)methylsilane is an organosilicon compound with applications as a silylation agent and a precursor in the synthesis of silicon-containing materials^{[1][2]}. Its utility in organic synthesis includes the protection of functional groups and the preparation of specialized silicone polymers^{[1][2]}. The synthesis of this compound from methyldichlorosilane is a key process for its production. This guide will describe the chemical reaction, a detailed experimental procedure, and the relevant data associated with the synthesis.

Reaction Scheme and Mechanism

The synthesis of bis(dimethylamino)methylsilane from methyldichlorosilane proceeds via a nucleophilic substitution reaction. Two equivalents of dimethylamine react with one equivalent

of methyldichlorosilane. The nitrogen atom of dimethylamine acts as a nucleophile, attacking the electrophilic silicon atom and displacing the chlorine atoms. The reaction typically produces dimethylammonium chloride as a byproduct.

Overall Reaction:



Physicochemical Properties of Reagents and Product

A summary of the key physicochemical properties of the reactants and the final product is provided in the table below for easy reference.

Compound	Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Density (g/mL)
Methyldichlorosilane	$\text{CH}_3\text{SiHCl}_2$	115.03	41	1.10
Dimethylamine	$(\text{CH}_3)_2\text{NH}$	45.08	7	0.68
Bis(dimethylamino)methylsilane	$\text{C}_5\text{H}_{16}\text{N}_2\text{Si}$	132.28	112	0.798[3]

Experimental Protocol

Disclaimer: The following protocol is a generalized procedure adapted from the synthesis of analogous compounds, such as bis(diethylamino)silane, due to the lack of a specific, detailed experimental protocol for bis(dimethylamino)methylsilane in the available literature.

Researchers should optimize this procedure under appropriate safety precautions.

4.1. Materials and Equipment:

- Methyldichlorosilane ($\text{CH}_3\text{SiHCl}_2$)
- Dimethylamine ($(\text{CH}_3)_2\text{NH}$), anhydrous

- Anhydrous non-polar solvent (e.g., hexane, diethyl ether, or toluene)
- Three-neck round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Condenser
- Inert gas supply (e.g., nitrogen or argon)
- Schlenk line or glovebox for handling moisture-sensitive reagents
- Filtration apparatus
- Distillation apparatus

4.2. Procedure:

- Reaction Setup: Assemble a dry three-neck round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a condenser under an inert atmosphere of nitrogen or argon.
- Reagent Preparation: In a separate flask, prepare a solution of dimethylamine in an anhydrous non-polar solvent. Caution: Dimethylamine is a flammable and corrosive gas. Handle with appropriate safety measures in a well-ventilated fume hood.
- Reaction Execution:
 - To the three-neck flask, add a solution of methyldichlorosilane in the anhydrous solvent.
 - Cool the flask to 0°C using an ice bath.
 - Slowly add the dimethylamine solution from the dropping funnel to the stirred solution of methyldichlorosilane. The addition should be controlled to maintain the reaction temperature below 10°C.

- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours to ensure the reaction goes to completion.
- Work-up and Purification:
 - The reaction mixture will contain a solid precipitate of dimethylammonium chloride. Separate the solid by filtration under an inert atmosphere.
 - Wash the solid with a small amount of the anhydrous solvent to recover any entrained product.
 - Combine the filtrate and the washings.
 - Remove the solvent from the filtrate by distillation.
 - Purify the crude bis(dimethylamino)methylsilane by fractional distillation under reduced pressure.

4.3. Expected Yield:

While a specific yield for this reaction is not available in the reviewed literature, based on analogous syntheses of aminosilanes, a yield in the range of 70-90% can be anticipated.

Quantitative Data

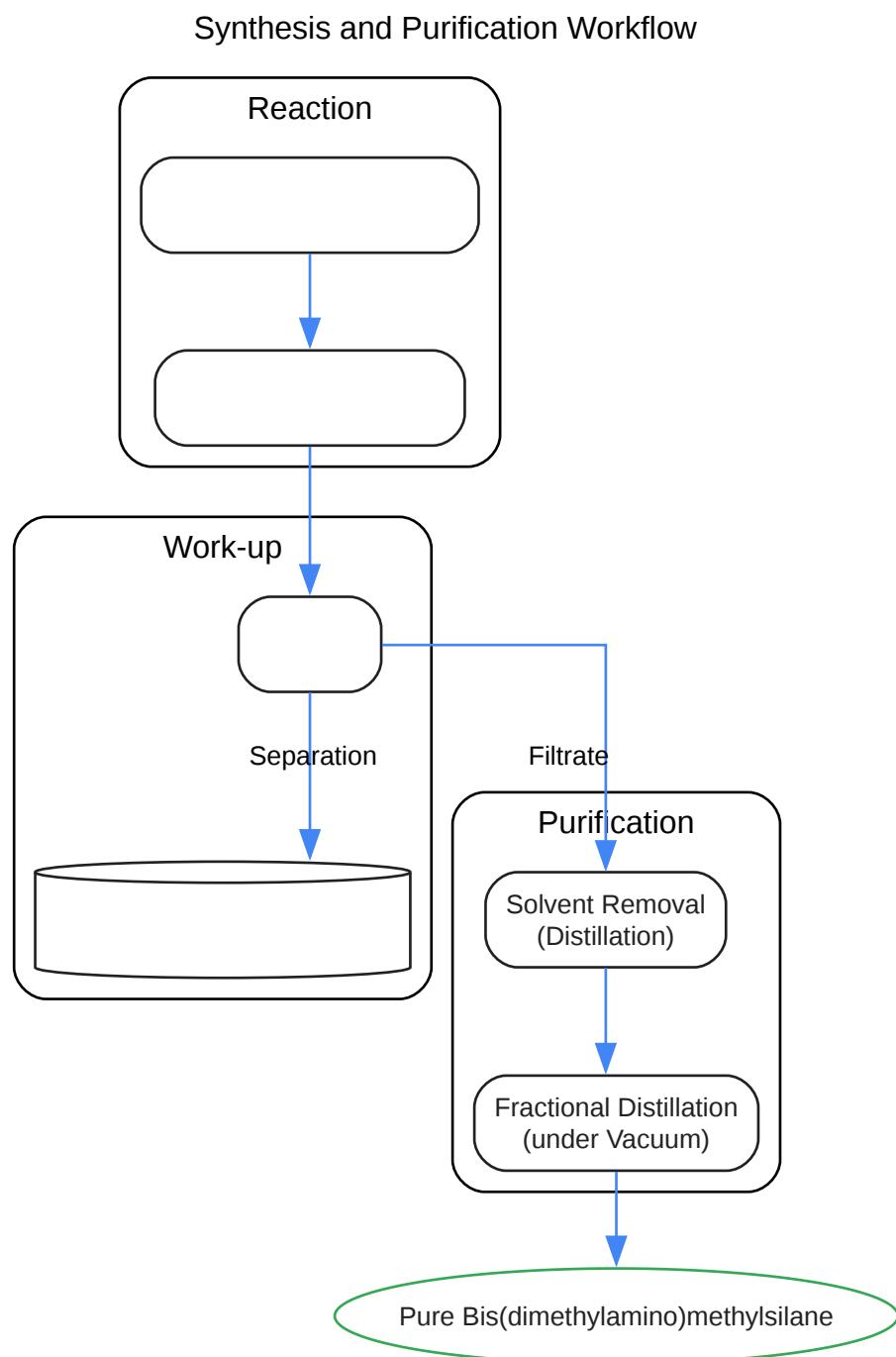
The following table summarizes the known quantitative data for the final product, bis(dimethylamino)methylsilane.

Data Point	Value
Purity	Typically >96% after distillation
Boiling Point	112 °C[3]
Density	0.798 g/mL at 20 °C[3]
¹ H NMR Data	Not available in the searched literature.
¹³ C NMR Data	Not available in the searched literature.

Visualizations

6.1. Experimental Workflow

The following diagram illustrates the key steps in the synthesis and purification of bis(dimethylamino)methylsilane.



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Caption: Experimental workflow for the synthesis of bis(dimethylamino)methylsilane.

Safety Considerations

- Methyl dichlorosilane is a flammable and corrosive liquid that reacts violently with water. It should be handled in a fume hood with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- Dimethylamine is a flammable and corrosive gas with a strong odor. It should be handled in a well-ventilated area, and inhalation should be avoided.
- The reaction should be carried out under an inert atmosphere to prevent the hydrolysis of the chlorosilane starting material and the aminosilane product.
- All glassware should be thoroughly dried before use to avoid unwanted side reactions with water.

This technical guide provides a detailed framework for the synthesis of bis(dimethylamino)methylsilane. Researchers are encouraged to consult relevant safety data sheets (SDS) and perform a thorough risk assessment before conducting any experimental work.

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- To cite this document: BenchChem. [Synthesis of Bis(dimethylamino)-methylsilane from Methyl dichlorosilane: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF].

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